Introduction: The Piperazine Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name:	*1-Pentylpiperazine*
CAS No.:	*50866-75-6*
Cat. No.:	*B1272217*

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The piperazine ring, a six-membered heterocycle containing two nitrogen atoms at the 1 and 4 positions, is a ubiquitous and highly valued structural motif in medicinal chemistry.[1] Its prevalence in a multitude of FDA-approved drugs, spanning therapeutic areas from oncology to central nervous system disorders, has earned it the designation of a "privileged scaffold."[1] The unique physicochemical characteristics of the piperazine moiety, such as its basicity, conformational rigidity, and capacity for N-functionalization, allow for the fine-tuning of a molecule's pharmacokinetic and pharmacodynamic properties.[2]

N-alkylation of the piperazine ring is a common strategy to modulate these properties. The introduction of an alkyl chain, such as the n-pentyl group in N-pentylpiperazine, can significantly influence lipophilicity, membrane permeability, and metabolic stability, thereby affecting the overall drug-like characteristics of a compound.[3] A thorough understanding of the core physicochemical properties of N-alkylpiperazines is therefore a critical prerequisite for their rational incorporation into drug design and development programs. This guide provides a comprehensive overview of the key physicochemical properties of N-pentylpiperazine, detailed protocols for their experimental determination, a representative synthesis method, and essential safety information.

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Core Physicochemical Properties of N-Pentylpiperazine

The fundamental physicochemical properties of a compound govern its behavior in both chemical and biological systems. For N-pentylpiperazine, these properties are summarized below. It is important to note that while some properties have been experimentally determined, others, particularly those related to its behavior in aqueous solution, are based on high-quality computational predictions.

Property	Value	Source
Molecular Formula	$C_9H_{20}N_2$	Chem-Supply Pty Ltd
Molecular Weight	156.27 g/mol	Chem-Supply Pty Ltd
CAS Number	21159-94-4	Chem-Supply Pty Ltd
Appearance	Colorless Liquid	Chem-Supply Pty Ltd
Boiling Point	213-215 °C	Chem-Supply Pty Ltd
Density	0.875 g/cm³	Chem-Supply Pty Ltd
Refractive Index (n^{20}/D)	1.468	Chem-Supply Pty Ltd
Predicted logP	1.99	Mol-Instincts
Predicted pKa (Strongest Basic)	9.77	Mol-Instincts
Water Solubility	Low (Predicted)	Inferred from logP
Melting Point	Data not readily available	

- Lipophilicity (logP): The predicted octanol-water partition coefficient (logP) of 1.99 indicates that N-pentylpiperazine is moderately lipophilic. This property is crucial for predicting its ability to cross biological membranes.[4]

- Basicity (pKa): With a predicted pKa of 9.77 for the most basic nitrogen, N-pentylpiperazine is a moderately strong base.[5] This basicity is a key determinant of its ionization state at

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physiological pH, which in turn affects its solubility, receptor binding, and pharmacokinetic profile.[2]

- Aqueous Solubility: While specific experimental data is scarce, the positive logP value suggests that N-pentylpiperazine has low solubility in water. Generally, for a homologous series of N-alkylpiperazines, aqueous solubility decreases as the length of the alkyl chain increases due to the growing hydrophobic character of the molecule.

Synthesis of N-Pentylpiperazine

N-alkylpiperazines are commonly synthesized via nucleophilic substitution, where piperazine acts as the nucleophile attacking an alkyl halide.[6] The following protocol describes a standard procedure for the preparation of N-pentylpiperazine.

Protocol: Synthesis via N-Alkylation

This method involves the direct reaction of piperazine with 1-bromopentane. To favor mono-alkylation, a large excess of piperazine is typically used.

1. Materials and Equipment:

- Piperazine (anhydrous)
- 1-Bromopentane
- Potassium carbonate (K_2CO_3)
- Acetonitrile (anhydrous)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and hotplate
- Rotary evaporator
- Separatory funnel
- Standard glassware for extraction and distillation

2. Step-by-Step Procedure:

- To a round-bottom flask, add piperazine (5 equivalents) and anhydrous acetonitrile.
- Add potassium carbonate (2 equivalents) to the suspension to act as a base.
- While stirring, add 1-bromopentane (1 equivalent) dropwise to the mixture.

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- Attach a reflux condenser and heat the reaction mixture to reflux (approximately 82 °C) for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Once the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the acetonitrile.
- Dissolve the residue in dichloromethane and wash with water to remove excess piperazine and any remaining salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure N-pentylpiperazine.

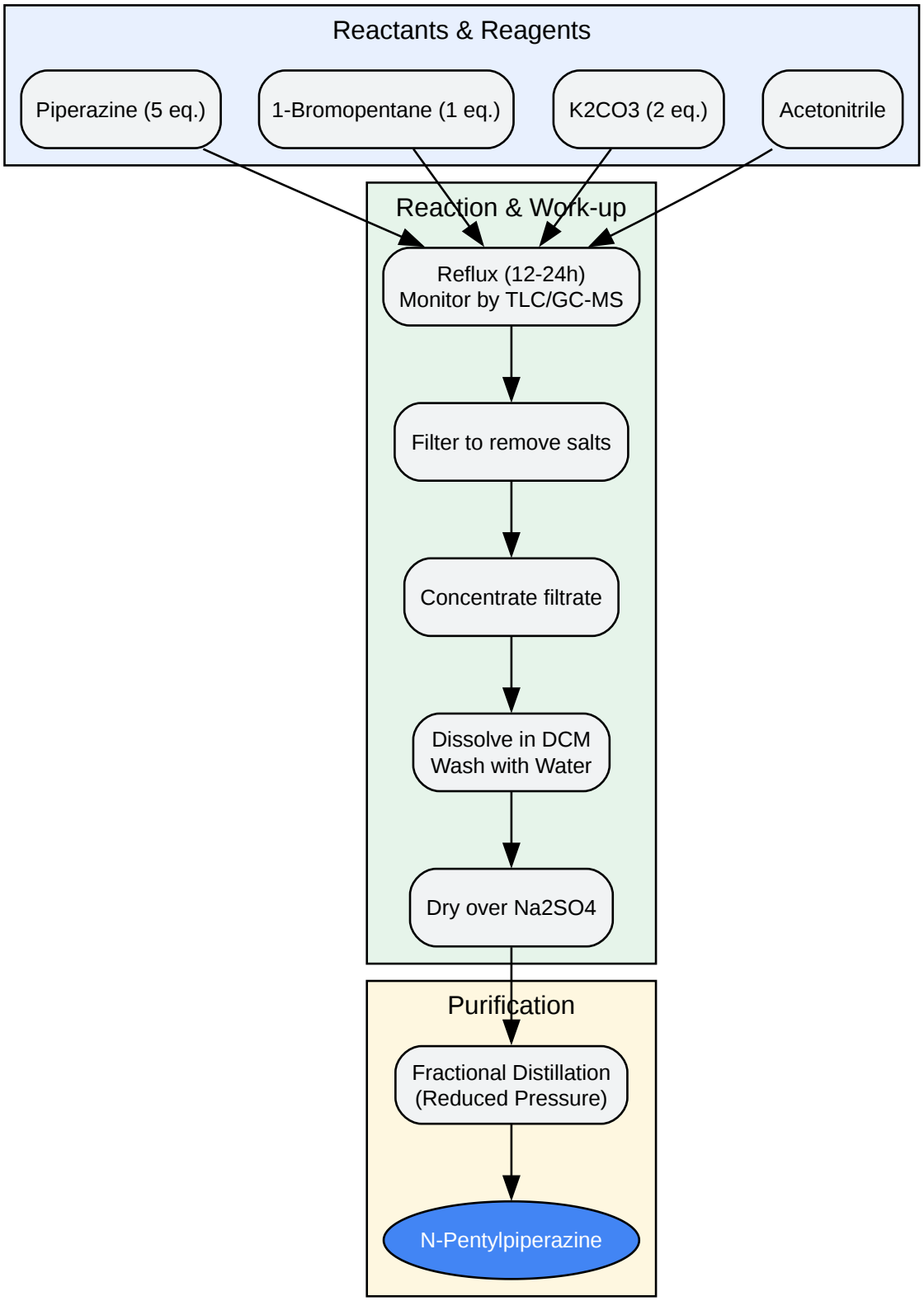
Causality Behind Experimental Choices:

- Excess Piperazine: Using a large excess of piperazine increases the statistical probability of the alkyl halide reacting with an un-substituted piperazine molecule, thereby minimizing the formation of the di-substituted by-product (1,4-dipentylpiperazine).

- Potassium Carbonate: This base neutralizes the hydrobromic acid (HBr) formed during the reaction, preventing the protonation of piperazine which would render it non-nucleophilic.

- Anhydrous Conditions: The use of anhydrous solvent is recommended to prevent unwanted side reactions involving water.

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Caption: Workflow for the synthesis of N-pentylpiperazine.

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Protocols for Physicochemical Characterization

Accurate and reproducible determination of physicochemical properties is essential. The Organisation for Economic Co-operation and Development (OECD) provides internationally recognized guidelines for chemical testing.

Water Solubility Determination (OECD Test Guideline 105)

This guideline describes the flask method, which is suitable for substances with solubility above 10^{-2} g/L.[7]

Principle: A supersaturated solution of the substance in water is created and allowed to equilibrate. After equilibration, the concentration of the substance in the aqueous phase is determined analytically.

1. Materials and Equipment:

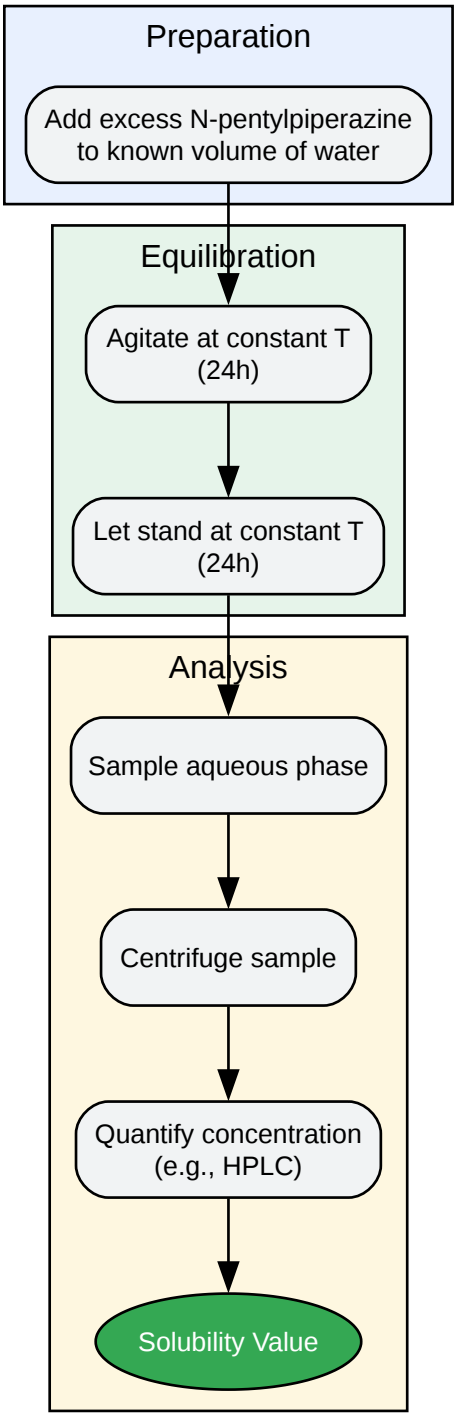
- N-pentylpiperazine
- High-purity water
- Constant temperature shaker bath (e.g., 20 ± 0.5 °C)
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC-UV, GC-MS)
- Volumetric flasks and pipettes

2. Step-by-Step Procedure:

- Add an excess amount of N-pentylpiperazine to a known volume of water in a flask.
- Place the flask in a constant temperature shaker bath and agitate for 24 hours to allow for equilibration.
- After 24 hours, cease agitation and allow the mixture to stand for another 24 hours at the same temperature to allow for phase separation.
- Carefully take an aliquot of the aqueous phase, ensuring no undissolved material is transferred.

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- Centrifuge the aliquot to remove any suspended micro-droplets.
- Determine the concentration of N-pentylpiperazine in the clear supernatant using a validated analytical method (e.g., HPLC).
- The experiment should be performed in triplicate.



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Caption: OECD 105 Flask Method workflow for solubility.

Dissociation Constant (pKa) Determination (OECD Test Guideline 112)

For a basic substance like N-pentylpiperazine, potentiometric titration is a common and accurate method to determine the pKa.[8]

Principle: The substance is dissolved in water and titrated with a strong acid. The pH of the solution is measured as a function of the volume of titrant added. The pKa is the pH at which the amine is 50% protonated.[8]

1. Materials and Equipment:

- N-pentylpiperazine
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- High-purity water (CO_2-free)
- Calibrated pH meter with electrode
- Automatic titrator or burette
- Thermostatted titration vessel

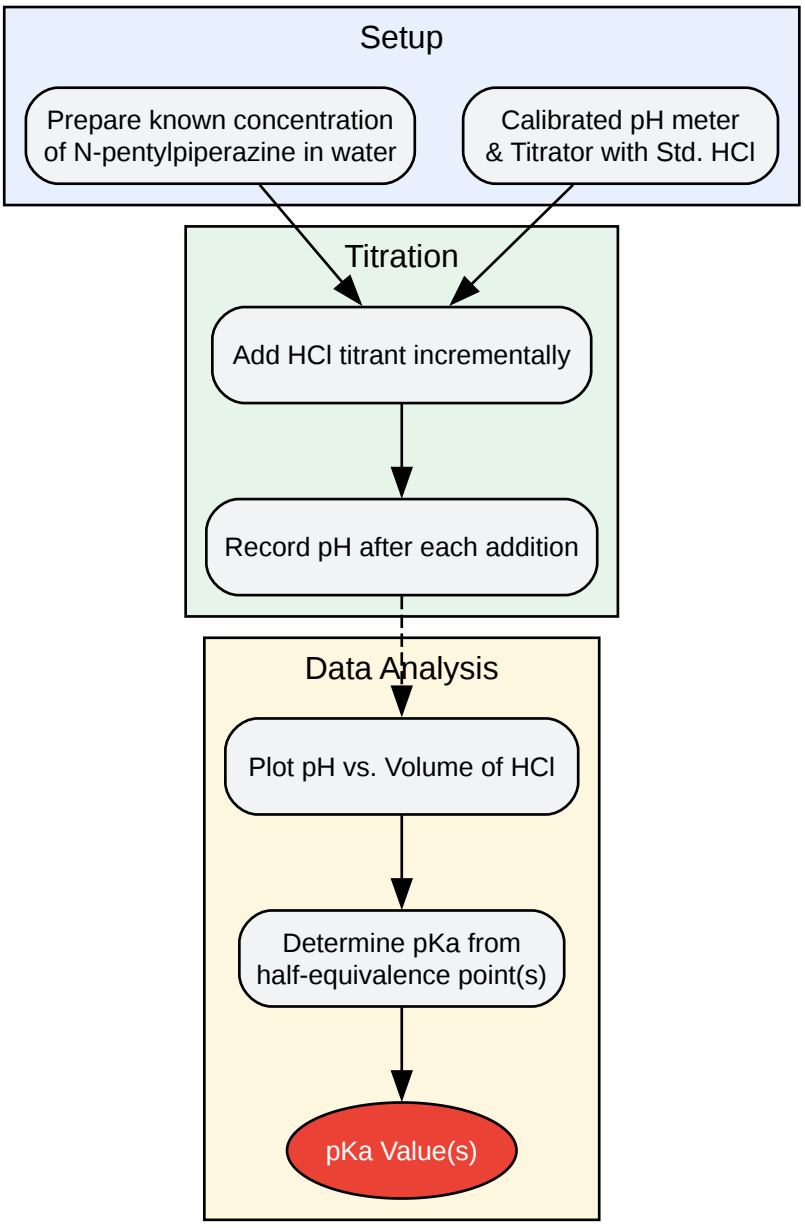
2. Step-by-Step Procedure:

- Prepare a solution of N-pentylpiperazine of known concentration (e.g., 0.01 M) in CO_2-free water.
- Place the solution in a thermostatted vessel (e.g., at 25 °C).
- Immerse the calibrated pH electrode in the solution.
- Titrate the solution with the standardized HCl solution, adding the titrant in small increments.
- Record the pH value after each addition, allowing the reading to stabilize.
- Continue the titration past the equivalence point.

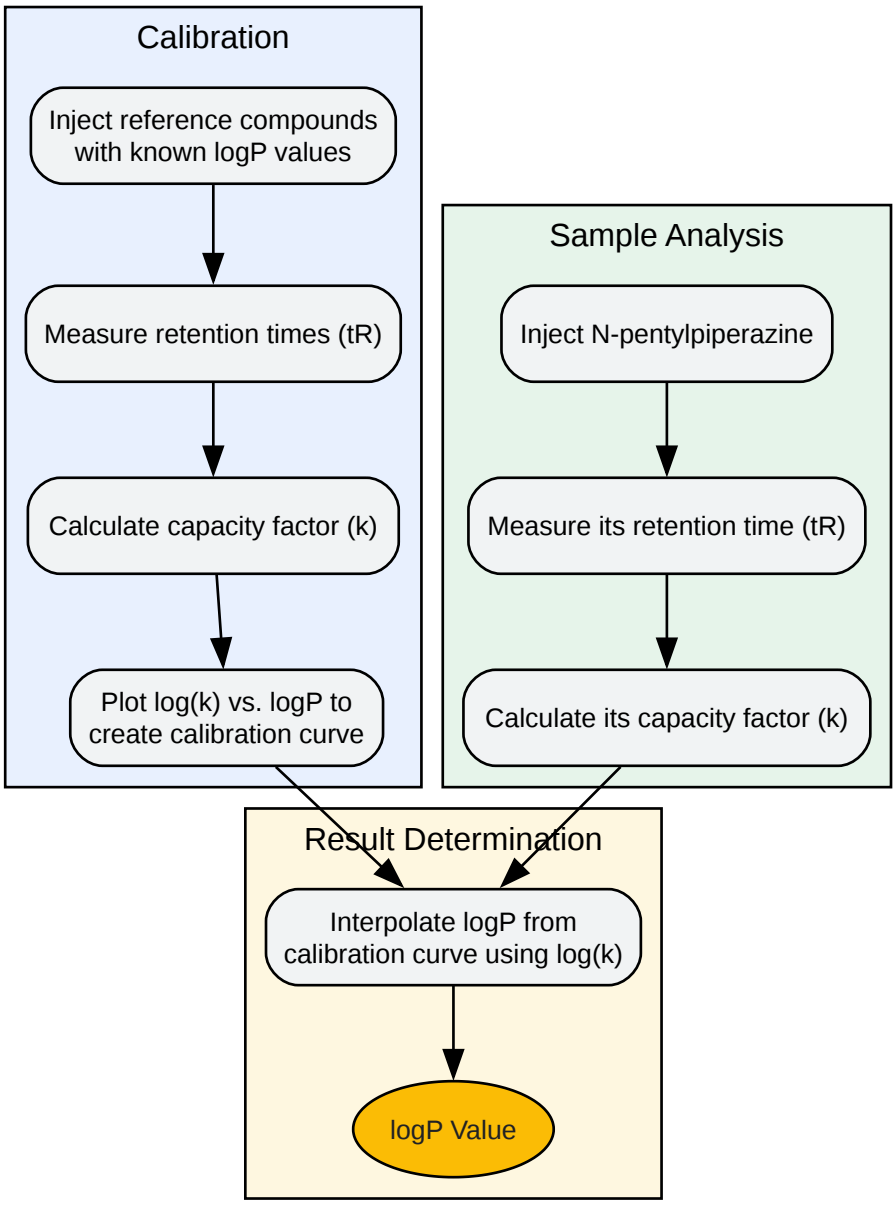
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- Plot the pH versus the volume of HCl added. The pKa can be determined from the half-equivalence point on the titration curve. N-pentylpiperazine has two nitrogen atoms and will thus have two pKa values.

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Caption: HPLC method workflow for logP determination.

Applications in Drug Development

The piperazine scaffold is a key building block in numerous approved drugs, and N-alkylpiperazines are important intermediates and final compounds in pharmaceutical research.

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- Central Nervous System (CNS) Agents: Many antipsychotic and antidepressant drugs feature a piperazine moiety. The nitrogen atoms are crucial for interacting with serotonin (5-HT) and dopamine (D2) receptors. [1]* Anticancer Agents: In oncology, the piperazine ring is a core component of many kinase inhibitors, such as Imatinib. It often serves as a linker to correctly position other pharmacophoric elements within the ATP-binding pocket of the target kinase. [1]* Antihistamines and Antiviral Agents: The versatility of the piperazine ring has also led to its incorporation in drugs for allergies and viral infections.

The N-pentyl group, by increasing lipophilicity compared to smaller alkyl groups, can be used to enhance a drug candidate's ability to cross the blood-brain barrier or to improve its absorption and distribution profile. [3]

Safety and Handling Information

No specific Safety Data Sheet (SDS) for N-pentylpiperazine (CAS 21159-94-4) is readily available. The information below is based on the SDS for the structurally related compound N-phenylpiperazine and should be used as a guide for handling N-alkylpiperazines. Researchers must consult the specific SDS for N-pentylpiperazine once available and perform their own risk assessment before use.

- Hazard Identification:
  - Acute Toxicity: Toxic if swallowed and may be fatal if it comes in contact with skin. * Corrosion/Irritation: Causes severe skin burns and serious eye damage.
- Personal Protective Equipment (PPE):
  - Hand Protection: Wear chemically resistant gloves.
  - Eye Protection: Use chemical safety goggles and/or a face shield. * Skin and Body Protection: Wear appropriate protective clothing to prevent skin contact.
  - Respiratory Protection: Use only under a chemical fume hood.
- First-Aid Measures:
  - After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.

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- After Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. * After Ingestion: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.

- Handling and Storage:
  - Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist. * Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.

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